

2,4-dichloro-6-methylpyrimidine molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dichloro-6-methylpyrimidine

Cat. No.: B020014

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An In-depth Technical Guide to **2,4-Dichloro-6-methylpyrimidine**

Introduction

2,4-Dichloro-6-methylpyrimidine is a heterocyclic organic compound that serves as a crucial intermediate in the synthesis of a wide range of pharmaceuticals and agrochemicals.^{[1][2]} Its pyrimidine core, a fundamental component of nucleic acids, makes it a valuable scaffold in medicinal chemistry.^[3] The reactivity of the two chlorine atoms allows for versatile chemical modifications, particularly through nucleophilic substitution reactions, enabling the development of complex molecules with diverse biological activities.^[1] This guide provides a comprehensive overview of its molecular structure, chemical properties, synthesis, and key applications for researchers, scientists, and professionals in drug development.

Molecular Structure and Formula

2,4-Dichloro-6-methylpyrimidine is characterized by a six-membered pyrimidine ring substituted with two chlorine atoms at positions 2 and 4, and a methyl group at position 6.

Caption: Molecular structure of **2,4-dichloro-6-methylpyrimidine**.

The key identifiers for this compound are summarized in the table below.

Identifier	Value
Molecular Formula	C ₅ H ₄ Cl ₂ N ₂ [1][4]
IUPAC Name	2,4-dichloro-6-methylpyrimidine[4][5]
CAS Number	5424-21-5[1][4]
SMILES	<chem>Cc1cc(Cl)nc(Cl)n1</chem>
InChI Key	BTLKROSJMNFSQZ-UHFFFAOYSA-N[1][4]

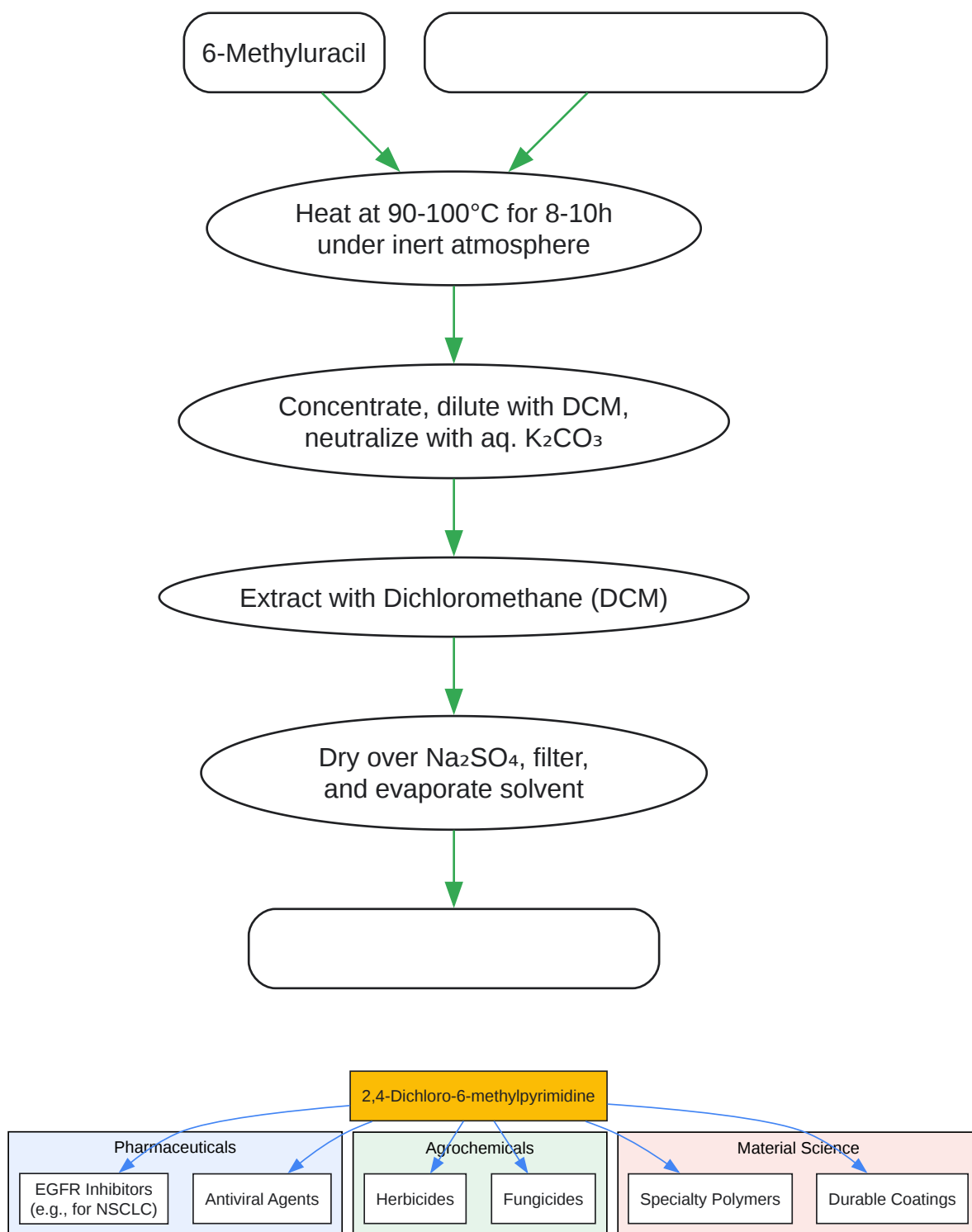
Physicochemical Properties

2,4-Dichloro-6-methylpyrimidine is typically a solid at room temperature, appearing as a white to pale yellow or green crystalline powder.[1] It is soluble in various organic solvents such as chloroform, ether, ethyl acetate, and toluene, but has limited solubility in water.[1][6]

Property	Value
Molecular Weight	163.00 g/mol
Melting Point	44-49 °C[7]
Boiling Point	219 °C (lit.)
Appearance	White to Orange to Green powder to crystal
Solubility	Soluble in chloroform, ether, ethyl acetate, toluene; Insoluble in water[6]

Synthesis and Experimental Protocols

A common and efficient method for the synthesis of **2,4-dichloro-6-methylpyrimidine** involves the chlorination of 6-methyluracil (also known as 6-methylpyrimidine-2,4-diol) using a chlorinating agent such as phosphoryl chloride (POCl₃).[8]



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- To cite this document: BenchChem. [2,4-dichloro-6-methylpyrimidine molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b020014#2-4-dichloro-6-methylpyrimidine-molecular-structure-and-formula]

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